

Fundamental Characteristics of 1-Hexanol

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Compound Focus: 1-Hexanol

CAS No.: 111-27-3

Cat. No.: S1490533

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1-Hexanol is a six-carbon primary alcohol. Its key identifying characteristics and quantitative data are summarized below.

• Basic Identifiers

- **IUPAC Name:** Hexan-1-ol [1]
- **Molecular Formula:** C₆H₁₄O [1] [2] [3]
- **CAS Registry Number:** 111-27-3 [1] [3]
- **Structure:** CH₃(CH₂)₅OH (straight-chain) [1]

• Physicochemical Properties

| Property | Value | Conditions / Notes |
|------------------|------------------------|--------------------|
| Molar Mass | 102.17-102.18 g/mol | [1] [2] [3] |
| Density | 0.82 g/cm ³ | at 20°C [1] |
| Melting Point | -45 °C | [1] |
| Boiling Point | 157 °C | [1] |
| Water Solubility | 5.9 g/L | at 20°C [1] |
| Flash Point | 59 °C | [1] |

| Property | Value | Conditions / Notes |
|--|--------------------------|---------------------|
| Standard Enthalpy of Formation (liquid, $\Delta_f H^\circ$ liquid) | -377.5 ± 0.44 kJ/mol | [1] [3] |
| Constant Pressure Heat Capacity (C_p , liquid) | 243.2 J/mol·K | at 298.15 K [1] [3] |

- **Occurrence and Industrial Relevance** **1-Hexanol** occurs naturally and contributes to the fragrance of freshly mown grass, strawberries, and alarm pheromones of honey bees [1]. Industrially, it is widely used in the perfume, food, chemical, and polymer industries. It can be dehydrated to produce 1-hexene, a common comonomer in polyethylene production [4].

Analytical Methods for Characterization

Identifying **1-hexanol** and differentiating its isomers relies heavily on spectroscopic techniques.

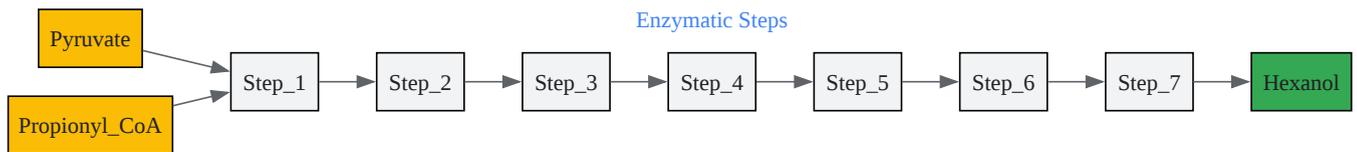
- **Infrared (IR) Spectroscopy** The IR spectrum of **1-hexanol** displays two primary characteristic bands [5]:
 - **O-H Stretch:** A very broad peak centered around **3400 cm^{-1}** , indicative of hydrogen-bonded O-H stretching in alcohols.
 - **C-H Stretch:** Bands between **2800–3000 cm^{-1}** , characteristic of sp^3 hybridized C-H stretching found in alkanes. > IR spectroscopy is generally used to confirm functional groups rather than determine a complete molecular structure [5].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy** Proton NMR (^1H NMR) is a powerful tool for structural elucidation. Research shows that the NMR chemical shift of the hydroxyl (OH) proton in **1-hexanol** is sensitive to hydrogen bonding and can be used to study molecular association and dynamics in different solutions [6] [7].

Biosynthesis and Sustainable Production

Current research is focused on developing sustainable, bio-based production pathways for **1-hexanol**.

- **In Vitro Enzymatic Pathway** One innovative approach involves a novel **in vitro** multi-enzyme pathway starting from pyruvate and propionyl-CoA. The goal of this research is to create a cost-

competitive and environmentally benign alternative to petroleum-derived **1-hexanol** [4]. The proposed pathway can be visualized as follows:

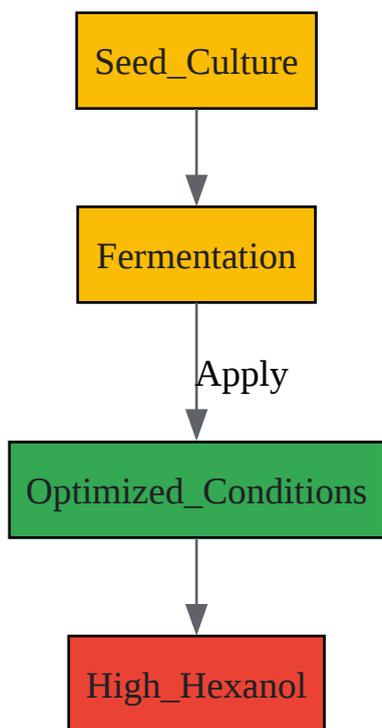


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*Diagram of the multi-step enzymatic pathway for **1-hexanol** synthesis from pyruvate and propionyl-CoA [4].*

- **Syngas Fermentation** Another promising method uses acetogenic bacteria like *Clostridium carboxidivorans* P7 to ferment syngas (a mixture of CO, CO₂, and H₂) into alcohols. Key findings to enhance hexanol production include [8]:
 - **Lower Temperature:** Culturing at **30°C** instead of 37°C increased hexanol production.
 - **High CO Content:** Using a gas mix with **70% CO** improved the yield and ratio of hexanol to total products.
 - **Ethanol Supplementation:** Adding 2 g/L of ethanol at a specific fermentation stage further boosted hexanol titer to **2.34 g/L**, the highest reported yield via this method.

The experimental workflow for optimizing syngas fermentation is summarized below:



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Workflow for optimizing syngas fermentation to produce hexanol [8].

Experimental Protocols Summary

The following table summarizes key methodologies from cited research.

| Study Focus | Core Methodology | Critical Experimental Parameters |
|---|---|--|
| Pathway Elucidation (4-methyl-1-hexanol) [9] | Study of biosynthetic/degradative pathways in <i>Nicotiana sylvestris</i> petal tissue. | Involvement of isoleucine pathway to 2-oxo-3-methylvaleric acid, elongation via fatty acid synthase. |
| Hydrogen Bonding Studies [6] | IR and ¹ H NMR analysis of Hexan-1-ol–Bu ₄ NI solutions in CCl ₄ . | Temperature range: 28–145 °C; Alcohol concentration: 3×10 ⁻³ to 7.8 mol dm ⁻³ ; Spectral deconvolution via Simplex method. |

| Study Focus | Core Methodology | Critical Experimental Parameters |
|--|---|---|
| In Vitro Pathway Validation [4] | In vitro reconstitution of 1-hexanol biosynthesis pathway. | Enzyme characterization (Steps 6 & 7); Use of pyruvate & propionyl-CoA as substrates; Analysis via spectrophotometry/Mass spectrometry. |
| Syngas Fermentation [8] | Batch fermentation using <i>C. carboxidivorans</i> P7 in serum bottles. | MP7-S medium; Temperature: 30°C; Syngas: 70% CO, 1.5 bar pressure; Ethanol supplementation (2 g/L). |

This guide consolidates the core technical information on **1-hexanol**. For researchers, the advancing methodologies for bio-production represent a significant area of development with potential for more sustainable industrial applications.

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